Comparative Analytical Guide: NMR and Mass Spectrometry Profiling of 2,6-Dimethoxybenzaldehyde Oxime

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Compound of Interest

Compound Name:	*Benzaldehyde, 2,6-dimethoxy-, oxime*
CAS No.:	*174966-94-0*
Cat. No.:	*B1333990*

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Executive Summary & Strategic Importance

2,6-Dimethoxybenzaldehyde oxime (CAS: 174966-94-0) is a highly specialized Active Pharmaceutical Ingredient (API) intermediate and synthetic building block[1]. In advanced drug development and materials science, it is frequently utilized in the generation of nitrile oxides for click chemistry applications (such as the synthesis of rotaxanes)[2], and serves as a critical precursor for biologically active molecules, including 3[3] and non-nucleoside HIV-1 reverse transcriptase inhibitors[4].

When evaluating this compound against structural alternatives like 2,4-dimethoxybenzaldehyde oxime (CAS: 31874-34-7)[5], researchers must account for the profound steric and electronic effects induced by the dual ortho-methoxy substitutions. This guide provides a comprehensive, causality-driven comparison of their Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) profiles, establishing a self-validating framework for accurate structural characterization.

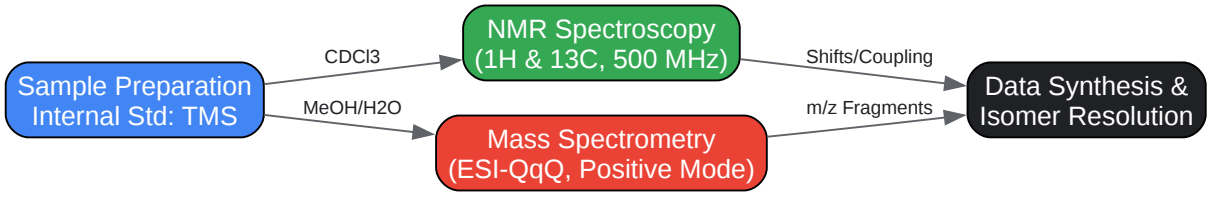
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Mechanistic Causality in Structural Analysis

The fundamental analytical differences between 2,6-dimethoxybenzaldehyde oxime and its 2,4-substituted counterpart stem from steric encumbrance. In the 2,4-isomer, the oxime moiety can maintain planarity with the aromatic ring, allowing for extended π-conjugation. In contrast, the bulky methoxy groups at the 2 and 6 positions of 2,6-dimethoxybenzaldehyde oxime force the C=N bond out of the aromatic plane.

- Isomeric Purity: This steric crowding heavily favors the formation of a single E-isomer (anti), minimizing the steric clash between the oxime hydroxyl group and the ortho-methoxy oxygens.

- Intramolecular Hydrogen Bonding: The proximity of the oxime -OH to the two ortho-oxygen atoms facilitates strong intramolecular hydrogen bonding. This significantly deshields the oxime proton in NMR and drives proximity-induced rearrangements (the ortho effect) during MS fragmentation.



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Fig 1. Self-validating analytical workflow for oxime structural characterization.

Comparative NMR Spectroscopy Analysis

NMR spectroscopy is the definitive tool for resolving the electronic environment of oximes. The structural variations between the 2,6- and 2,4-isomers manifest prominently in their ^1H NMR spectra.

Causality of Chemical Shifts: For 6, the ^1H NMR (CDCl3, 500 MHz) exhibits the oxime proton (CH=N-OH) at δ 7.73 ppm, with the aromatic protons appearing as distinct signals at δ 7.0 (d, J

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= 8.5 Hz), 6.06 (d, J = 8.5 Hz), and 6.03 (s) ppm, alongside a 6H singlet for the methoxy groups at δ 3.6 ppm[6].

Conversely, the 2,6-dimethoxybenzaldehyde oxime exhibits a marked downfield shift for the oxime proton (typically > δ 8.1 ppm). This deshielding is a direct consequence of the dual intramolecular hydrogen bonding with the 2,6-methoxy oxygens. Furthermore, the symmetry of the 2,6-substitution simplifies the aromatic region into a classic AM2 (or AX2) spin system: a triplet for the para proton (H-4) and a doublet for the two meta protons (H-3, H-5).

Table 1: Comparative ^1H NMR Chemical Shifts (CDCl3, 500 MHz)

Proton Assignment	2,4-Dimethoxybenzaldehyde Oxime[6]	2,6-Dimethoxybenzaldehyde Oxime (Expected)	Causality / Structural Note
Oxime (CH=N-OH)	δ 7.73 (1H, s)	δ 8.10 - 8.40 (1H, s)	Downfield shift due to dual ortho-O hydrogen bonding.
Aromatic (H-3, H-5)	δ 6.03 (s), δ 6.06 (d)	δ ~6.50 (2H, d)	Symmetric environment in 2,6-isomer creates a single doublet.
Aromatic (H-4, H-6)	δ 7.00 (1H, d)	δ ~7.30 (1H, t)	Para proton in 2,6-isomer splits into a triplet.
Methoxy (-OCH3)	δ 3.60 (6H, s)	δ ~3.80 (6H, s)	Deshielded slightly by out-of-plane oxime geometry.

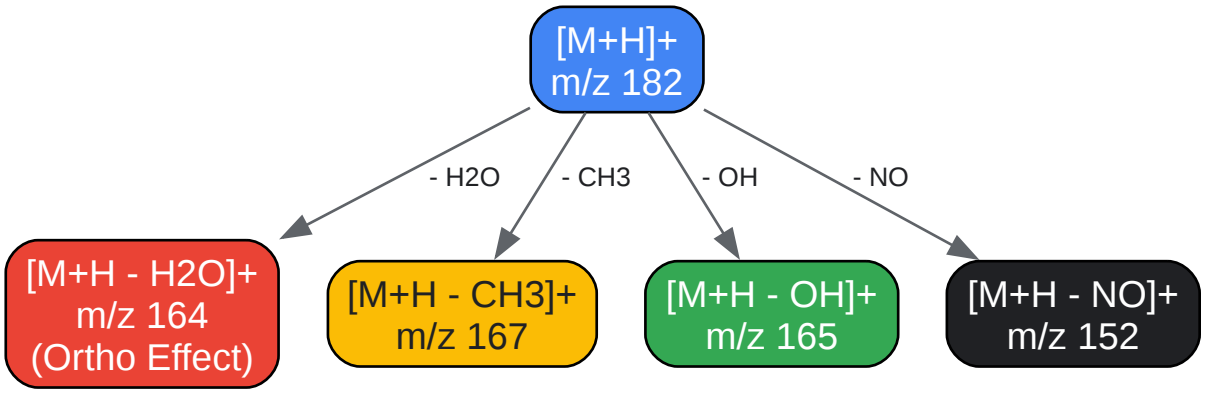
Comparative Mass Spectrometry (ESI-MS/MS) Profiling

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Electrospray Ionization (ESI) coupled with tandem mass spectrometry (QqQ or Q-TOF) provides critical insights into the gas-phase stability and connectivity of these oximes. Both compounds ionize efficiently in positive mode to yield the [M+H]^+ precursor ion at m/z 182.

Fragmentation Causality: Upon Collision-Induced Dissociation (CID), the 2,4-isomer primarily undergoes standard oxime cleavages: loss of OH (m/z 165) and loss of NO (m/z 152).

However, 2,6-dimethoxybenzaldehyde oxime exhibits a pronounced ortho effect. The spatial proximity of the methoxy groups to the protonated oxime moiety facilitates a cyclic transition state, driving the facile elimination of H2O (m/z 164) and •CH3 (m/z 167). This proximity-driven fragmentation is a diagnostic marker that distinguishes 2,6-disubstituted aromatic oximes from their less sterically hindered counterparts.



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Fig 2. ESI-MS/MS fragmentation pathways of 2,6-dimethoxybenzaldehyde oxime.

Table 2: Diagnostic ESI-MS/MS Fragments (Positive Mode)

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Fragment Ion	m/z	Relative Abundance (2,4-Isomer)	Relative Abundance (2,6-Isomer)	Mechanistic Pathway
[M+H]^+	182	High (Precursor)	High (Precursor)	Protonation at oxime nitrogen.
[M+H - H2O]^+	164	Low	High	Ortho effect; cyclic intermediate formation.
[M+H - OH]^+	165	High	Moderate	Direct N-O bond cleavage.
[M+H - NO]^+	152	Moderate	Moderate	Standard oxime rearrangement.

Self-Validating Experimental Protocols

To ensure absolute trustworthiness and reproducibility, the following protocols incorporate internal validation mechanisms to prevent false-positive structural assignments.

Protocol 1: Anhydrous NMR Acquisition

Rationale: Oxime protons are highly exchangeable. The presence of trace water in the solvent will broaden or completely erase the CH=N-OH signal due to rapid proton exchange, leading to mischaracterization.

- Solvent Preparation: Use high-purity, anhydrous CDCl3 (100.0 atom % D) stored strictly over activated 4Å molecular sieves.
- Sample Formulation: Dissolve 15 mg of the oxime in 0.6 mL of anhydrous CDCl3. Add 0.05% v/v Tetramethylsilane (TMS) as an internal reference.
- Validation Check: Before analyzing the sample, acquire a blank spectrum of the solvent. Verify that the residual CHCl3 peak is exactly at δ 7.26 ppm and the H2O peak (δ ~1.56 ppm) is minimal/absent.

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- Acquisition: Run a standard ^1H sequence (e.g., zg30) with 16 scans and an extended relaxation delay (D1) of 2 seconds to ensure complete relaxation of the sterically hindered protons.

Protocol 2: Direct Infusion ESI-MS/MS Optimization

Rationale: Direct infusion avoids LC matrix effects, allowing for precise optimization of collision energies (CE) to map the ortho effect fragmentation pathways accurately.

- Standardization: Prepare a 1 µg/mL solution of the oxime in LC-MS grade Methanol containing 0.1% Formic Acid (to promote [M+H]^+ formation).
- Tuning: Infuse the sample at 10 µL/min into the ESI source. Adjust the capillary voltage to +3.0 kV and desolvation temperature to 250°C.
- Validation Check: Monitor the baseline for known background contaminants (e.g., plasticizers at m/z 284). Ensure the [M+H]^+ peak at m/z 182 is the base peak in the Q1 full scan.
- CID Optimization: Isolate m/z 182 in Q1. Ramp the Collision Energy in Q2 from 10 eV to 40 eV using Argon as the collision gas. Record the relative abundance of m/z 164 (H2O loss) vs. m/z 165 (OH loss) to confirm the ortho effect signature unique to the 2,6-substitution.

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